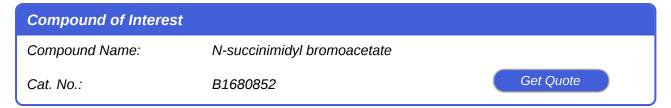




N-succinimidyl bromoacetate safety and handling precautions

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An In-depth Technical Guide to the Safe Handling of N-Succinimidyl Bromoacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for N-Succinimidyl **Bromoacetate** (CAS No. 42014-51-7), a chemical reagent commonly used in bioconjugation and protein crosslinking. Adherence to these guidelines is critical to ensure personnel safety and prevent hazardous incidents in the laboratory.

Chemical Identification and Properties

N-Succinimidyl bromoacetate, also known as bromoacetic acid N-hydroxysuccinimide ester, is a white to off-white solid.[1][2] It is a heterobifunctional cross-linking reagent used for the bromoacetylation of primary amine groups.[2][3]

Table 1: Chemical Identification



Identifier	Value
Chemical Name	Bromoacetic acid N-hydroxysuccinimide ester[4]
Synonyms	N-Succinimidyl Bromoacetate, NHS- Bromoacetate, N-(Bromoacetoxy)succinimide[5]
CAS Number	42014-51-7[1][4][5]
Molecular Formula	C ₆ H ₆ BrNO ₄ [2][5]
Molecular Weight	236.02 g/mol [2][5]

| InChikey | NKUZQMZWTZAPSN-UHFFFAOYSA-N[2][5] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white powder/solid[1][2]
Melting Point	115-116°C[2]
Solubility	Insoluble in water.[1] Soluble in acetone (25 mg/mL).[2]

| Stability | Stable under recommended storage conditions.[6] Moisture and light sensitive.[7] |

Hazard Identification and GHS Classification

N-Succinimidyl Bromoacetate is classified as a hazardous chemical. The primary hazards are skin, eye, and respiratory irritation.[1][4][5][7]

Table 3: GHS Hazard Classification



Classification	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[1][4][5]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation[1][4][5]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1][4][5] |

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[1][4][5]

Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize risk. This includes using the chemical in a well-ventilated area and avoiding the formation of dust.[4][7]

Precautions for Safe Handling

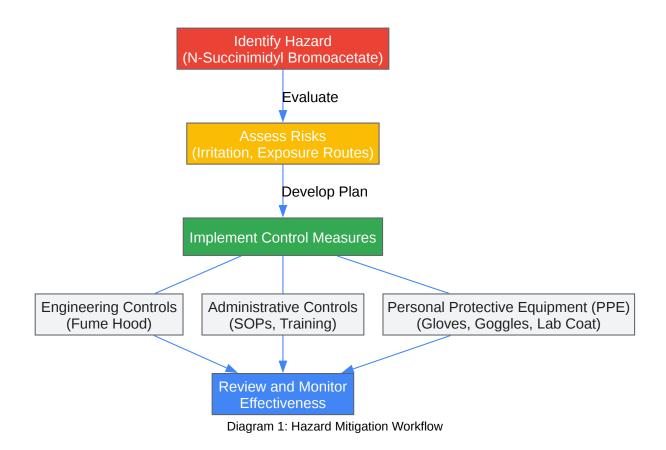
- Handle only in a well-ventilated place, preferably under a chemical fume hood.[4][8]
- Avoid breathing dust, fumes, gas, mist, or vapors.[1][4]
- Avoid contact with skin, eyes, and clothing.[4][7]
- Wash hands and any exposed skin thoroughly after handling.[4][8]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.

Conditions for Safe Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7]
- Recommended storage is in a freezer at -20°C.[2][3][7]



- The product is moisture and light sensitive; protect from exposure.[7]
- Store locked up.[4][7]



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Caption: Hazard Mitigation Workflow for Chemical Reagents.

Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are critical for preventing exposure.



- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation.[7] Use only outdoors or in a well-ventilated area, such as a chemical fume hood. [4][8]
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing to prevent skin exposure.[4][8] Contaminated clothing should be removed immediately and washed before reuse.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[4]

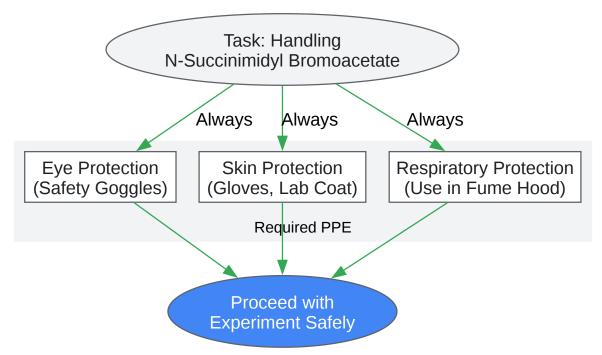


Diagram 2: Personal Protective Equipment (PPE) Protocol

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Caption: Protocol for Selecting and Using Personal Protective Equipment.

First-Aid Measures



In case of exposure, immediate action is required.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Instructions
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help.[4]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor.[4]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4] |

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Avoid dust formation.[4] Avoid breathing vapors and contact with skin and eyes.[4] Evacuate personnel to safe areas. Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Methods for Containment and Cleaning Up: Collect the spill using spark-proof tools and arrange for disposal.[4] Sweep up and shovel the material into suitable, closed containers for disposal.[7] Avoid creating dust.[7]



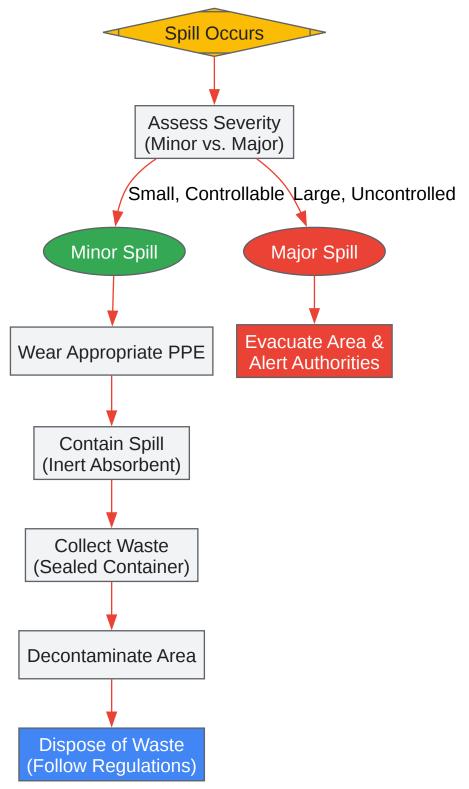


Diagram 3: Emergency Response for Spills

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Caption: Emergency Response Workflow for Chemical Spills.



Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
 Water spray is also acceptable.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NOx).[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[4]

Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Excess heat, dust formation, and exposure to moisture and light.[7]
- Incompatible Materials: Strong oxidizing agents and strong acids.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[7]

Toxicological and Ecological Information

- Toxicological Information: Data on acute toxicity, carcinogenicity, and other specific toxicological effects are largely unavailable.[4] The primary known effects are irritation to the skin, eyes, and respiratory system.[7]
- Ecological Information: Data on toxicity to fish, daphnia, algae, and microorganisms are not available.[4] Discharge into the environment must be avoided.[4] Do not empty into drains.[9]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[4][7] Chemical waste generators must ensure complete and accurate classification of the waste.[9]



Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and ecological properties cited in safety data sheets are not publicly available in the reviewed sources. Safety classifications are typically derived from data submitted to regulatory bodies like ECHA under REACH regulations or determined by suppliers based on similar compounds.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data sheets. It is not a substitute for a comprehensive risk assessment performed by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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- To cite this document: BenchChem. [N-succinimidyl bromoacetate safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at:



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